

4,4'-Dihydroxybiphenyl-3,3'-dicarboxylic acid

CAS number

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Compound of Interest

Compound Name: 4,4'-Dihydroxybiphenyl-3,3'-dicarboxylic acid

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An In-depth Technical Guide to 4,4'-Dihydroxybiphenyl-3,3'-dicarboxylic Acid

CAS Number: 13987-45-6

This technical guide provides a comprehensive overview of **4,4'-Dihydroxybiphenyl-3,3'-dicarboxylic acid**, a bifunctional organic compound of significant interest to researchers in materials science and drug development. Also known by synonyms such as H4dobpdc, this molecule serves as a crucial building block for advanced materials and exhibits potential as a biologically active agent.^{[1][2]} Its rigid biphenyl core, combined with the hydrogen-bonding capabilities of its hydroxyl and carboxylic acid groups, makes it a versatile precursor for the synthesis of metal-organic frameworks (MOFs), high-performance polymers, and complex pharmaceutical intermediates.^{[1][3]}

Physicochemical Properties and Specifications

The unique structural characteristics of **4,4'-Dihydroxybiphenyl-3,3'-dicarboxylic acid**, including its planar biphenyl core and synergistic functional groups, underpin its utility.^[3] The molecule consists of a biphenyl backbone with two hydroxyl (-OH) groups at the 4 and 4' positions and two carboxylic acid (-COOH) groups at the 3 and 3' positions.^[2] This arrangement provides both hydrophilic and hydrophobic characteristics, allowing for its use in diverse chemical environments.^{[2][3]}

Property	Value	Reference(s)
CAS Number	13987-45-6	[1] [2] [4]
Molecular Formula	C ₁₄ H ₁₀ O ₆	[2] [4] [5]
Molecular Weight	274.23 g/mol	[4] [6]
IUPAC Name	5-(3-carboxy-4-hydroxyphenyl)-2-hydroxybenzoic acid	[5]
Synonyms	H4dobpdc, DHBDCA, 4,4'-dihydroxy-[1,1'-biphenyl]-3,3'-dicarboxylic acid	[1] [2]
Appearance	White to off-white solid; Light pink sludge post-synthesis	[2] [3]
Boiling Point (Predicted)	547.1 ± 50.0 °C at 760 mmHg	[7]
Density (Predicted)	1.552 ± 0.06 g/cm ³	[7]
Solubility	Soluble in polar solvents such as DMF and water	[3]
Storage	Sealed in dry, room temperature conditions	[2]

Synthesis and Experimental Protocols

The synthesis of **4,4'-Dihydroxybiphenyl-3,3'-dicarboxylic acid** typically involves the carboxylation of a 4,4'-biphenol precursor. While various methods exist, a common and efficient approach is the solvothermal reaction using potassium carbonate in a high-boiling amide solvent.[\[2\]](#)[\[8\]](#)

Experimental Protocol: Solvothermal Synthesis

This protocol details a high-yield synthesis from 4,4'-Biphenol.[\[2\]](#)[\[8\]](#)

Materials:

- 4,4'-Biphenol (11.20 g)
- Potassium carbonate (K_2CO_3), anhydrous (24.93 g, 3 equivalents)
- N,N-Dimethylformamide (DMF) (68 mL)
- Hydrochloric acid (HCl), concentrated
- Distilled water

Equipment:

- 300 mL steel reactor
- Stirring mechanism (e.g., magnetic stir bar)
- Heating mantle or oven capable of reaching 200 °C
- Filtration apparatus (e.g., Büchner funnel)
- pH meter or pH paper

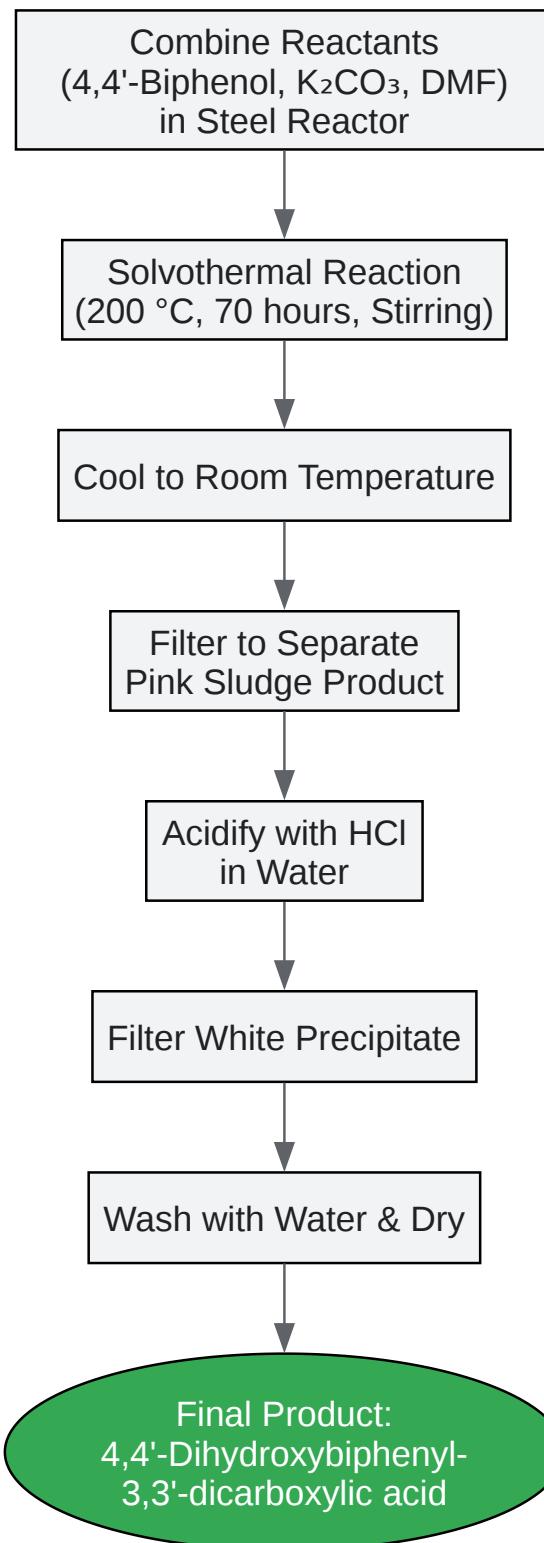
Procedure:

- Combine 4,4'-Biphenol (11.20 g) and potassium carbonate (24.93 g) in the 300 mL steel reactor.
- Add 68 mL of DMF to the reactor.
- Seal the reactor and place it in the heating apparatus.
- Heat the mixture to 200 °C while stirring and maintain these conditions for 70 hours.[\[2\]](#)
- After the reaction period, cool the reactor to room temperature.
- The product will be a light pink, sludge-like solid.[\[8\]](#) Filter the mixture to separate the solid product from the red-colored DMF solvent.
- Wash the collected solid with a small amount of fresh DMF to remove residual solvent.

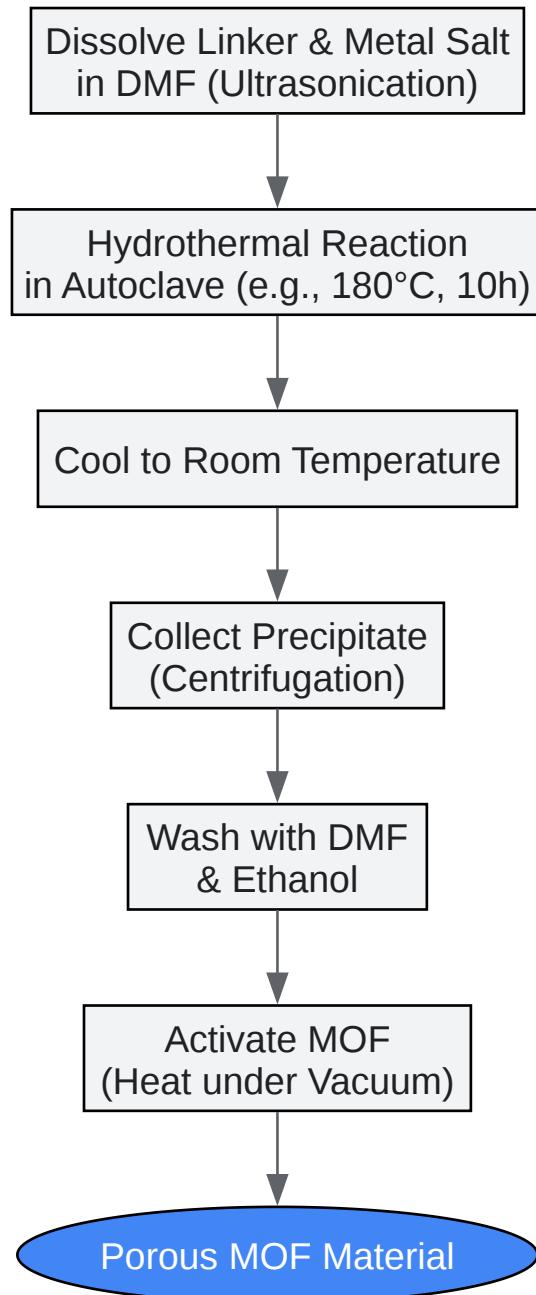
- Resuspend the solid product in distilled water.
- Acidify the suspension by slowly adding concentrated hydrochloric acid until the pH is acidic, leading to the precipitation of the final product.
- Filter the resulting white solid, wash thoroughly with distilled water until the filtrate is neutral, and dry under vacuum at 80 °C.

This method has been reported to achieve a yield of approximately 95%.[\[2\]](#) The use of an amide-based solvent like DMF is crucial as it helps prevent the hardening of the intermediate sludge, simplifying the filtration process.[\[1\]](#)

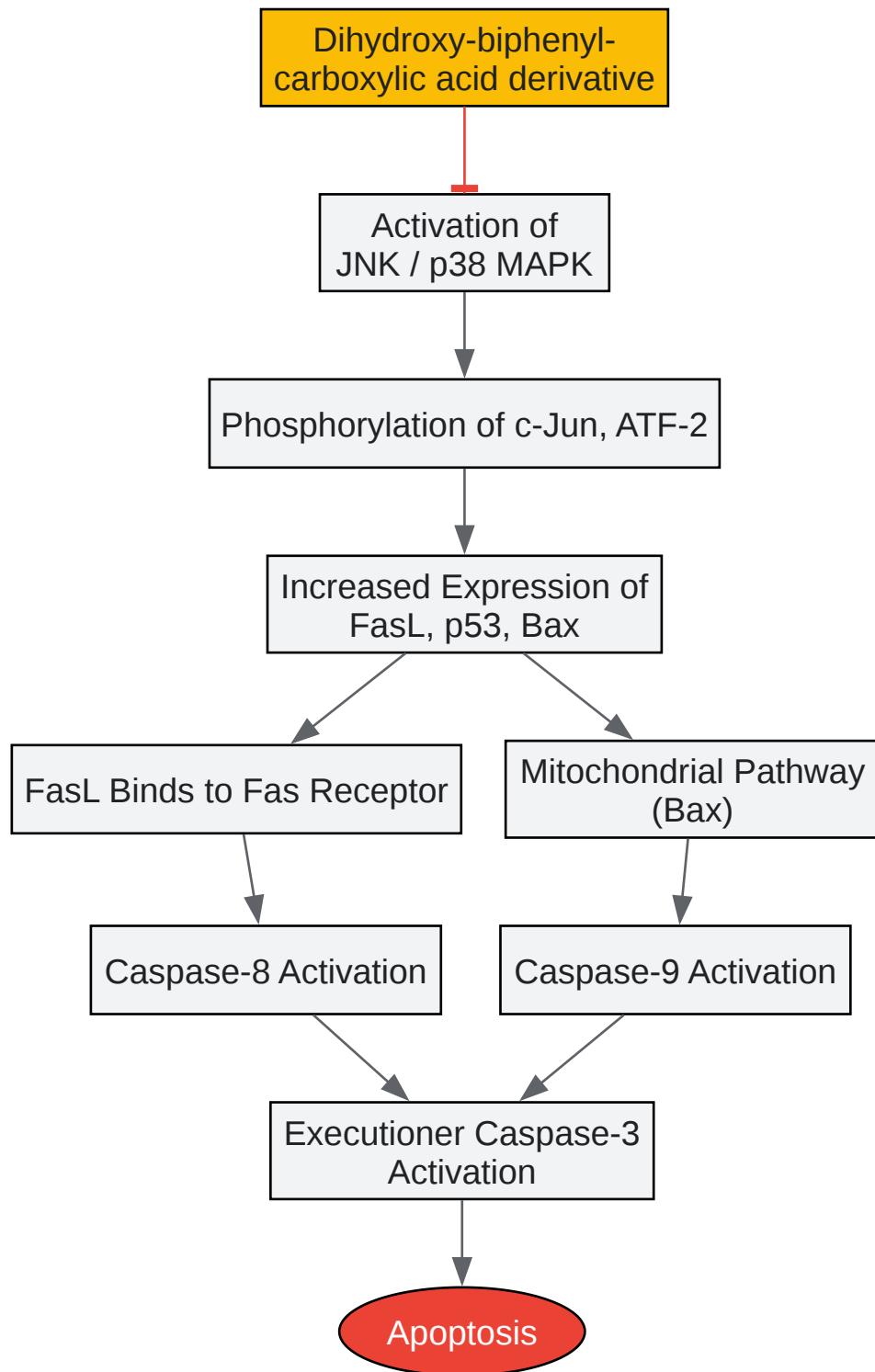
Workflow for Solvothermal Synthesis

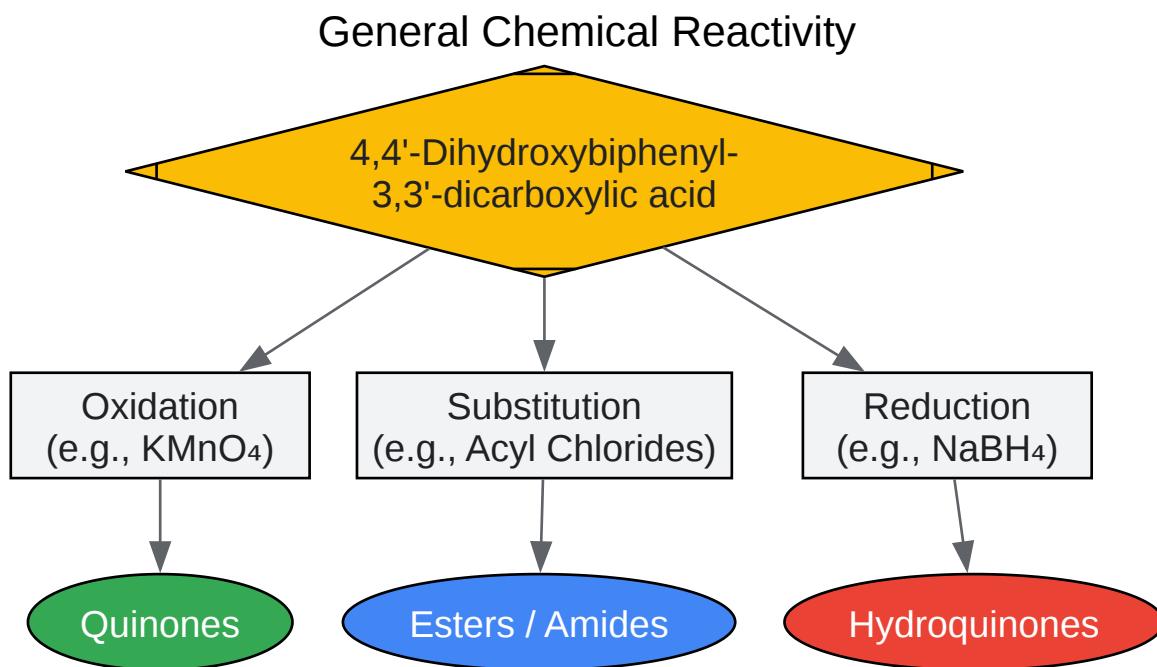


General Workflow for MOF Synthesis



Plausible Apoptosis Signaling Pathway





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